Solubility Profile of Boc-L-Asparagine in Common Organic Solvents: A Technical Guide

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Compound of Interest	
Compound Name:	tert-Butoxycarbonylasparagine
Cat. No.:	B558379

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This technical guide provides a comprehensive overview of the solubility of N-tert-butoxycarbonyl-L-asparagine (Boc-Asn-OH), a critical building block in solid-phase peptide synthesis. A thorough understanding of its solubility is paramount for optimizing reaction conditions, ensuring homogeneity, and preventing precipitation issues, ultimately leading to higher yields and purer final products. This document presents quantitative solubility data in a range of common organic solvents, details the experimental methodology for solubility determination, and provides a visual representation of the experimental workflow.

Quantitative Solubility Data

The mole fraction solubility of Boc-L-asparagine was determined in twelve neat solvents, including nine polar protic solvents and three polar aprotic solvents, across a temperature range of 283.15 K to 323.15 K.[1][2][3] The data reveals that the solubility of Boc-L-asparagine is a function of absolute temperature, increasing as the temperature rises.[1][2]

The order of mole fraction solubility at a given temperature is as follows: methanol > ethanol > i-propanol > s-butanol ≈ n-propanol > n-pentanol ≈ n-butanol ≈ acetone ≈ i-butanol > 2-butanone > water > acetonitrile.[2] Methanol exhibited the highest solubility, while acetonitrile showed the lowest.[2]

Table 1: Mole Fraction Solubility (10^3x) of Boc-L-Asparagine in Various Solvents at Different Temperatures (K)[1][2][3]

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Temperature (K)	Methanol	Ethanol	n-Propanol	i-Propanol	n-Butanol	i-Butanol	s-Butanol	n-Pentanol	Acetone	2-Butanone	Acetonitrile	Water
283.15	29.58	15.63	7.96	10.33	5.31	4.87	7.78	4.41	5.06	3.33	0.136	2.53
288.15	33.19	17.51	9.08	11.63	6.13	5.66	8.92	5.12	5.89	3.89	0.185	2.84
293.15	37.21	19.60	10.33	13.06	7.05	6.54	10.20	5.92	6.81	4.51	0.252	3.19
298.15	41.68	21.92	11.73	14.65	8.08	7.52	11.63	6.81	7.85	5.21	0.342	3.57
303.15	46.65	24.50	13.30	16.41	9.24	8.61	13.23	7.82	9.01	5.99	0.462	4.00
308.15	52.17	27.37	15.05	18.35	10.54	9.83	15.01	8.95	10.31	6.86	0.624	4.47
313.15	58.29	30.56	17.01	20.50	11.99	11.18	17.00	10.22	11.77	7.84	0.841	4.99
318.15	65.08	34.11	19.20	22.87	13.62	12.69	19.21	11.64	13.40	8.93	1.132	5.56
323.15	72.61	38.07	21.64	25.50	15.44	14.38	21.68	13.23	15.23	10.15	1.523	6.19

Experimental Protocol: Static Gravimetric Method

The solubility data presented was determined using the static gravimetric method.[1][2][3] This reliable technique involves achieving equilibrium between the solid solute and the solvent at a constant temperature and then determining the concentration of the solute in the saturated solution by mass.

Methodology:

- Sample Preparation: An excess amount of Boc-L-asparagine is added to a series of vials, each containing a known volume of the desired solvent. The objective is to create a saturated solution with undissolved solid remaining.

- Equilibration: The vials are sealed and placed in a temperature-controlled shaker or rotator. The mixture is agitated at a constant temperature for a sufficient period to ensure equilibrium is reached.

- Phase Separation: Once equilibrium is achieved, the agitation is stopped, and the solid and liquid phases are allowed to separate.

- Sampling: A known mass of the clear, saturated supernatant is carefully withdrawn using a pre-weighed, temperature-controlled syringe.

- Solvent Evaporation: The sampled solution is transferred to a pre-weighed container, and the solvent is evaporated under controlled conditions (e.g., in a vacuum oven).

- Mass Determination: The mass of the remaining solid solute is determined by weighing the container after complete solvent evaporation.

- Calculation: The mole fraction solubility is calculated from the mass of the solute and the mass of the solvent in the sampled solution.

Experimental Workflow

The following diagram illustrates the key steps of the static gravimetric method for determining the solubility of Boc-Asn-OH.
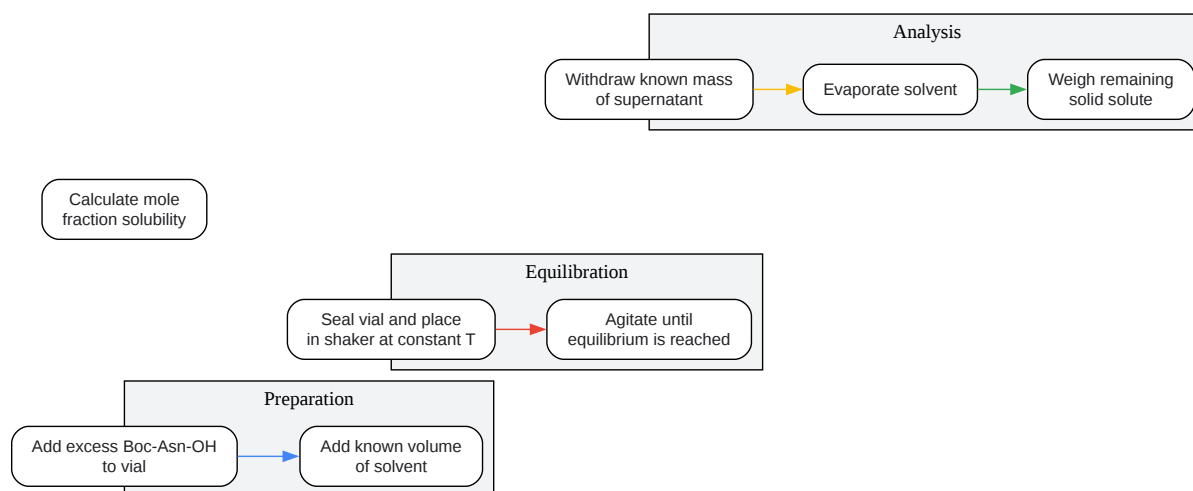
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Caption: Workflow for determining Boc-Asn-OH solubility via the static gravimetric method.

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References

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